

# Corey-Fuchs reaction intermediate 1,1-dibromononane

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## Compound of Interest

Compound Name: 1,1-Dibromononane

CAS No.: 62168-27-8

Cat. No.: B14549574

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Application Note: High-Fidelity Synthesis of 1,1-Dibromonon-1-ene via Corey-Fuchs Reaction

## Executive Summary

This technical guide details the synthesis of 1,1-dibromonon-1-ene, the critical gem-dibromoalkene intermediate in the Corey-Fuchs reaction. While often colloquially referred to as "**1,1-dibromononane**" (a saturated alkane), the actual intermediate is an alkene derived from octanal (

aldehyde) to yield the

dibromo-olefin. This intermediate is the "masked" alkyne precursor; its purity is the single greatest determinant of yield in the subsequent lithiation step to form terminal alkynes.

This protocol prioritizes Triphenylphosphine Oxide (TPPO) removal—the primary bottleneck in this synthesis—utilizing a self-validating

complexation strategy alongside standard trituration methods.

## Scientific Context & Mechanism

The Corey-Fuchs reaction converts aldehydes to terminal alkynes via a one-carbon homologation.<sup>[1][2][3]</sup> The formation of the 1,1-dibromoalkene is a Wittig-type transformation.<sup>[1][4][5][6]</sup>

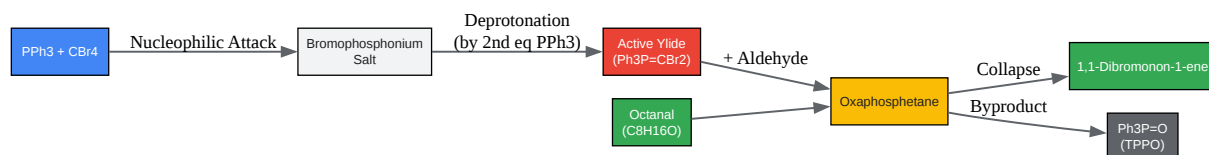
Mechanism:

- Ylide Generation: Triphenylphosphine (P(c1ccccc1)c2ccccc2)c3ccccc3) attacks Carbon Tetrabromide (BrCBr2Br) to form a bromophosphonium salt. A second equivalent of triphenylphosphine acts as a base, deprotonating the salt to generate the active ylide: dibromomethylene triphenylphosphorane.
- Wittig Addition: The ylide attacks the aldehyde carbonyl, forming an oxaphosphetane intermediate.<sup>[1]</sup>
- Collapse: The intermediate collapses to release the thermodynamically stable Triphenylphosphine Oxide (O=P(c1ccccc1)c2ccccc2)c3ccccc3) and the target 1,1-dibromoalkene.

Nomenclature Correction:

- Target: 1,1-dibromonon-1-ene (BrCBr=CCCCCCCC)
- Starting Material: Octanal (CCCCCCCC=O)
- Note: If the user intended to start with Nonanal (CCCCCCCCC=O), the product would be 1,1-dibromodec-1-ene. This guide assumes the target is the backbone as requested.

## Pathway Diagram: Mechanistic Cascade



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Caption: Figure 1. Mechanistic pathway for the generation of the active ylide and subsequent Wittig-type olefination.

## Experimental Protocol

Scale: 10.0 mmol (Adjustable based on stoichiometry) Time: 2–3 Hours (Reaction) + 2 Hours (Workup)

## Reagents & Equipment

| Reagent                 | MW ( g/mol ) | Equiv.[7][8] | Amount           | Role                |
|-------------------------|--------------|--------------|------------------|---------------------|
| Octanal                 | 128.21       | 1.0          | 1.28 g (1.56 mL) | Substrate           |
| Carbon Tetrabromide ( ) | 331.63       | 1.5          | 4.97 g           | Ylide Precursor     |
| Triphenylphosphine ( )  | 262.29       | 3.0          | 7.86 g           | Ylide Gen/Base      |
| Dichloromethane (DCM)   | -            | -            | 40 mL            | Solvent (Anhydrous) |
| Hexanes                 | -            | -            | 100 mL           | Precipitation       |
| Zinc Chloride ( )       | 136.30       | -            | (Optional)       | TPPO Scavenger      |

## Step-by-Step Methodology

### 1. Ylide Generation (In Situ)

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.
- Solvation: Add (4.97 g) and anhydrous DCM (20 mL). Cool the solution to 0°C using an ice/water bath.
- Addition: Dissolve (7.86 g) in DCM (20 mL). Add this solution dropwise to the mixture over 15 minutes.
  - Observation: The solution will turn from colorless to a distinct yellow-orange suspension. [\[1\]](#) This color change confirms the formation of the ylide ( ).
  - Critical: Maintain 0°C. The reaction is exothermic.

### 2. Olefination

- Substrate Addition: Add Octanal (1.28 g) dropwise to the active ylide suspension at 0°C.
- Reaction: Allow the mixture to stir at 0°C for 30 minutes, then remove the ice bath and warm to room temperature (RT) for 1–2 hours.
- Monitoring: Check via TLC (Hexanes:EtOAc 95:5).
  - Target: Disappearance of aldehyde ( ) and appearance of non-polar dibromide ( ).

### 3. Workup & TPPO Removal (The "Pain Point")

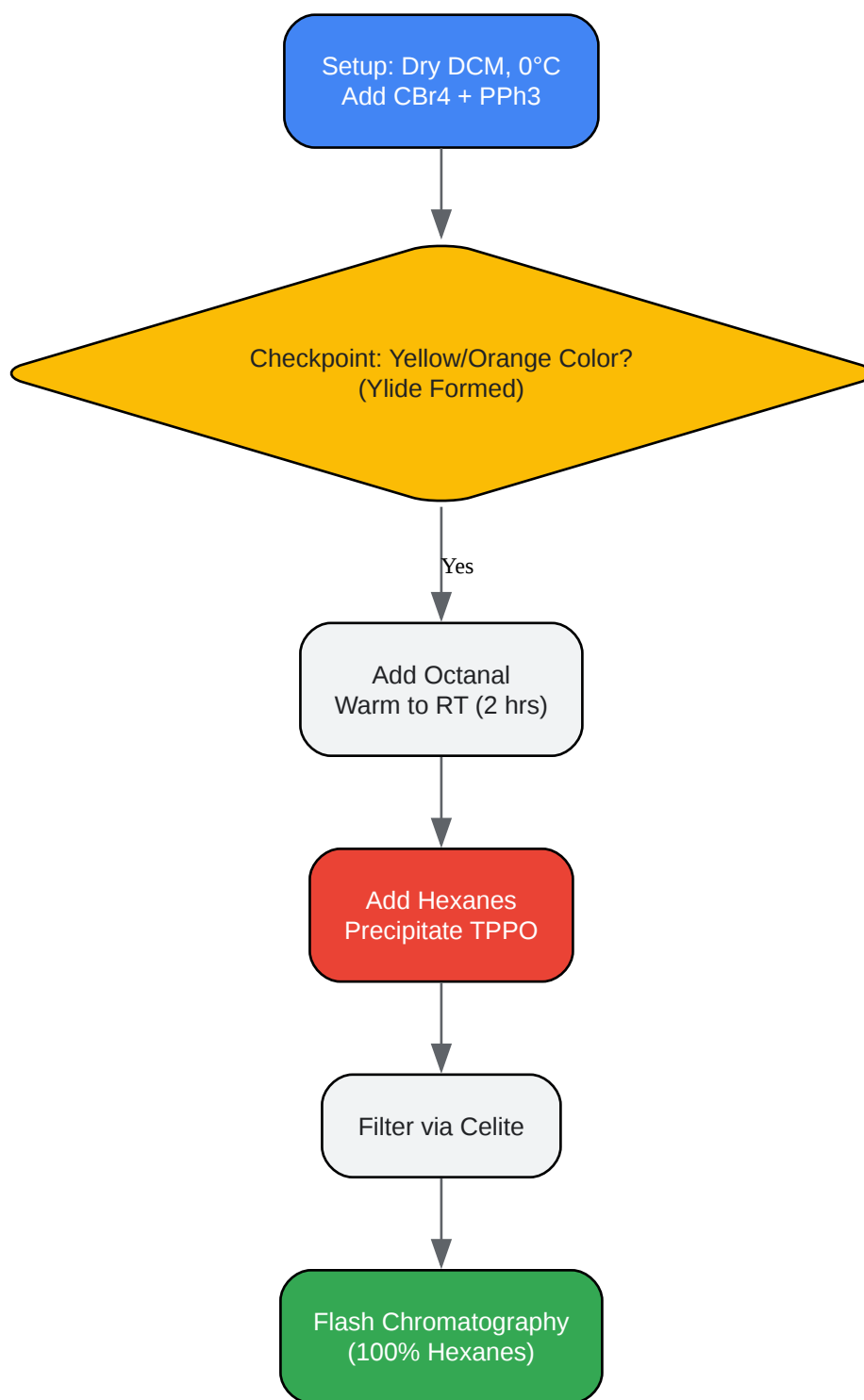
- Quench: Slowly add Hexanes (50 mL) to the reaction mixture while stirring vigorously. This precipitates a significant portion of the Triphenylphosphine Oxide (TPPO).[1]
- Filtration: Filter the suspension through a Celite pad.[1] Wash the pad with cold hexanes (2 x 20 mL).
- Concentration: Concentrate the filtrate carefully under reduced pressure. Do not heat above 40°C, as 1,1-dibromoalkenes can be thermally sensitive.

## Advanced Purification: The Protocol

If TPPO persists (visible as white crystals or broad NMR peaks at 7.5 ppm), use the Batesky-Weix modification:

- Dissolve the crude residue in minimal Ethanol or Ethyl Acetate.
- Add  
  
(approx.[9] 1.5 equiv relative to estimated TPPO).
- Stir for 30 mins. A bulky precipitate [  
  
] will form.
- Filter and concentrate. This method is superior to simple chromatography for removing stubborn TPPO.

## Workflow Visualization



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Caption: Figure 2. Operational workflow emphasizing the visual checkpoint for ylide formation and the critical precipitation step.

## Quality Control & Self-Validation

To ensure the product is 1,1-dibromonon-1-ene and not a side product, verify using these metrics:

### 1. Proton NMR (

NMR,

):

- Diagnostic Signal: The vinylic proton ( ) is the gold standard for validation.
- Shift: Look for a triplet (t) at 6.38 – 6.42 ppm.
  - Why a triplet? It couples with the adjacent methylene protons ( ) of the octyl chain ( ).
- Absence of Aldehyde: Ensure no peak exists at 9.7 ppm (CHO).

### 2. Visual Appearance:

- Pure 1,1-dibromonon-1-ene is a clear, colorless oil. If it is yellow, it likely contains residual iodine (if used) or conjugated impurities. If it is solid, it is likely contaminated with TPPO ( ).

### 3. Stability Check:

- Store at

under argon. 1,1-dibromoalkenes are generally stable but can undergo slow hydrolysis or light-induced degradation over months.

## Safety & Handling

- Carbon Tetrabromide ( ): Highly toxic and hepatotoxic. It is volatile; handle strictly in a fume hood. Avoid contact with skin as it can be absorbed.[\[10\]](#)
- Dichloromethane (DCM): Suspected carcinogen and volatile. Use solvent resistant gloves (PVA or heavy nitrile).
- Triphenylphosphine ( ): Sensitizer. Avoid dust inhalation.[\[11\]](#)[\[12\]](#)[\[13\]](#)

## References

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